UV-Visible Absorption Spectroscopy: Probing the Electronic Transitions

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Compound of Interest

Compound Name:	*7-Methylquinolin-8-ol*
CAS No.:	*5541-68-4*
Cat. No.:	*B1297093*

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UV-Visible spectroscopy is the initial and most accessible method for examining the conjugated π-system of **7-Methylquinolin-8-ol**. The technique measures the absorption of light by the molecule, which promotes electrons from a ground electronic state to a higher-energy excited state. For aromatic systems like quinoline, the most significant absorptions are typically due to π → π* transitions. The position (λmax) and intensity (molar absorptivity, ε) of these absorption bands are highly sensitive to the molecular structure and the solvent environment.

The presence of the hydroxyl (-OH) group at C-8 and the methyl (-CH_3) group at C-7 are expected to induce bathochromic (red) shifts in the absorption bands compared to the parent quinoline molecule, due to their electron-donating nature which extends the conjugation and lowers the energy gap between the ground and excited states.

Data Presentation: Expected UV-Visible Absorption Data

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Spectroscopic Parameter	Expected Value	Solvent	Rationale & Comparative Notes
λmax 1	~240-250 nm	Ethanol	Corresponds to a high-energy π → π* transition within the quinoline ring system.
λmax 2	~300-320 nm	Ethanol	A lower-energy π → π* transition, characteristic of the extended aromatic system. The position is influenced by substituents.[4]

Experimental Protocol: UV-Visible Spectroscopy

- Sample Preparation: Prepare a 1 mM stock solution of **7-Methylquinolin-8-ol** in a spectroscopic grade solvent (e.g., ethanol or acetonitrile). From this, create a dilute working solution (typically 10-50 µM) to ensure the maximum absorbance falls within the optimal range of 0.1-1.0, adhering to the Beer-Lambert law.[5]
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.
- Blanking: Fill a matched pair of quartz cuvettes with the pure solvent. Place one in the reference beam path and the other in the sample beam path to record a baseline spectrum.
- Measurement: Replace the solvent in the sample cuvette with the **7-Methylquinolin-8-ol** solution.
- Data Acquisition: Scan the wavelength range from 200 to 800 nm to obtain the full absorption spectrum and identify all λmax values.[5]

Fluorescence Spectroscopy: Harnessing Luminescence

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Fluorescence spectroscopy provides information about the electronic structure of the excited state and the pathways by which a molecule returns to the ground state. Quinoline derivatives are often fluorescent, and their emission properties are highly dependent on substitution and environment.[5][6] The hydroxyl group of **7-Methylquinolin-8-ol** is particularly important as it can participate in excited-state intramolecular proton transfer (ESIPT), which can significantly affect the fluorescence profile.[7][8] However, blocking this proton transfer, for instance through chelation with metal ions, often leads to a dramatic enhancement of fluorescence, a property exploited in designing fluorescent sensors.[4][6]

Causality in Experimental Design

The choice of solvent is critical. Protic solvents (like ethanol) can form hydrogen bonds with the nitrogen and hydroxyl groups, influencing both absorption and emission spectra, while aprotic solvents (like acetonitrile) will result in different spectral behavior. Comparing spectra in various solvents helps to elucidate the nature of the emitting species.

Data Presentation: Expected Fluorescence Data

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Spectroscopic Parameter	Expected Value	Solvent	Rationale & Comparative Notes
Excitation λmax	~310-320 nm	Acetonitrile	Should closely correspond to the lowest energy absorption band observed in the UV-Vis spectrum.
Emission λmax	~400-500 nm	Acetonitrile	A significant Stokes shift (difference between excitation and emission maxima) is expected. The exact wavelength is sensitive to substituent effects. For comparison, 8-hydroxyquinoline itself shows dual fluorescence in some solvents.
Quantum Yield (Φ)	Variable	Acetonitrile	The efficiency of fluorescence will depend on the competition between radiative (fluorescence) and non-radiative decay pathways. Ether derivatives of 8-hydroxyquinoline, which block ESIPT, show enhanced quantum yields.[4]

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Experimental Protocol: Fluorescence Spectroscopy

- Sample Preparation: Prepare a highly dilute solution (absorbance < 0.1 at the excitation wavelength) in a spectroscopic grade solvent to avoid inner-filter effects.[5]
- Instrumentation: Use a calibrated spectrofluorometer.
- Excitation Spectrum: Set the emission monochromator to the wavelength of maximum fluorescence and scan the excitation monochromator to confirm the optimal excitation wavelength.
- Emission Spectrum: Set the excitation monochromator to the λmax determined from the UV-Vis or excitation spectrum. Scan the emission monochromator over a range starting just above the excitation wavelength (e.g., 330 nm to 700 nm) to capture the full emission profile.
- Quantum Yield Measurement (Optional): Measure the integrated fluorescence intensity of the sample and a well-characterized standard (e.g., quinine sulfate in 0.1 M H_2SO_4) under identical conditions. The quantum yield is calculated using the comparative method.[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

NMR spectroscopy is the most powerful technique for elucidating the precise molecular structure of an organic compound. ^{1}H NMR provides information on the number, environment, and connectivity of hydrogen atoms, while ^{13}C NMR maps the carbon skeleton.

Expert Insights: Interpreting the Spectrum

For **7-Methylquinolin-8-ol**, the key diagnostic signals will be:

- Aromatic Protons: The protons on the quinoline ring will appear as doublets and triplets in the characteristic aromatic region (δ 7.0-9.0 ppm). Their specific chemical shifts and coupling constants (J-values) allow for unambiguous assignment to their positions on the ring system.[3]
- Methyl Protons: The methyl group at C-7 will appear as a sharp singlet in the upfield region (δ 2.0-3.0 ppm), as it has no adjacent protons to couple with.[9]

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- Hydroxyl Proton: The phenolic -OH proton will appear as a broad singlet. Its chemical shift is highly dependent on solvent, concentration, and temperature due to hydrogen bonding. It can be confirmed by D_2O exchange, where the peak disappears.

Data Presentation: Predicted ^1H and ^{13}C NMR Chemical Shifts (in DMSO-d_6)

^1H NMR

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity
H-2	**~8.7**	**dd**
H-3	~7.5	dd
H-4	~8.3	dd
H-5	~7.6	d
H-6	~7.2	d
7-CH_3	~2.4	s

| 8-OH | ~9.8 | br s |

^{13}C NMR

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C-2	**~148**
C-3	~122
C-4	~136
C-4a	~128
C-5	~129
C-6	~118
C-7	~127
C-8	~153
C-8a	~139

| 7-CH_3 | ~18 |

Note: These are predicted values based on known substituent effects and data from similar quinoline structures. Actual experimental values may vary slightly.[9][10][11]

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve ~5-10 mg of **7-Methylquinolin-8-ol** in ~0.6-0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in an NMR tube. DMSO-d_6 is often preferred for compounds with hydroxyl groups as it helps in observing the -OH proton signal.
- Instrumentation: Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
- ^1H NMR Acquisition: Acquire a standard one-dimensional proton spectrum.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum.
- 2D NMR (for full assignment): If necessary, perform 2D NMR experiments like COSY (^1H-^1H correlation) and HSQC (^1H-^{13}C correlation) to definitively assign all proton and carbon signals.[10]

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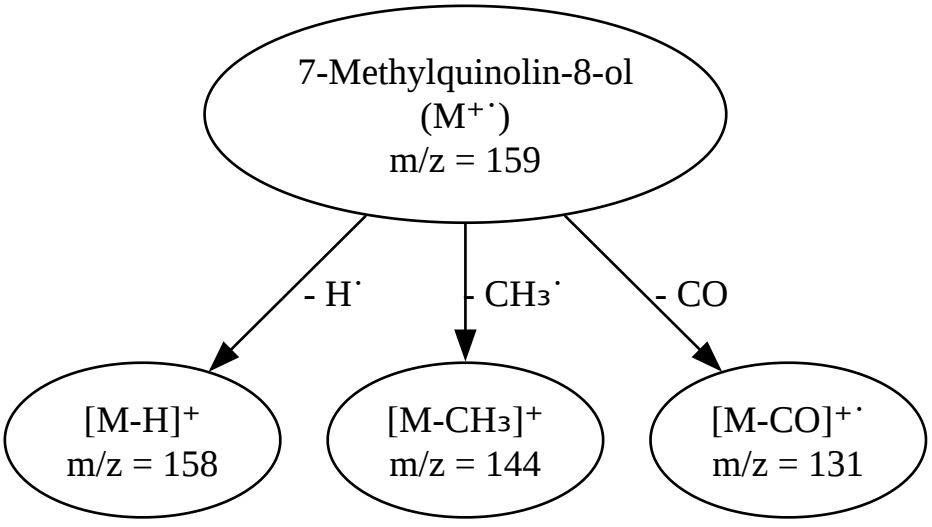
Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight of the compound and offers structural clues through its fragmentation pattern. For **7-Methylquinolin-8-ol** ($C_{10}H_9NO$), the expected exact mass is 159.0684 g/mol . High-resolution mass spectrometry (HRMS) can confirm this mass to within a few parts per million, which validates the elemental composition.[10]

Fragmentation Pathway Analysis

Under electron ionization (EI), the molecular ion ($M^{+\cdot}$) is expected to be prominent. Key fragmentation pathways would likely involve the loss of stable neutral molecules or radicals:

- Loss of CO: A common fragmentation for phenolic compounds, leading to a fragment ion at m/z 131.
- Loss of $H^{\cdot}$: Loss of a hydrogen radical to give a fragment at m/z 158.
- Loss of $CH_3^{\cdot}$: Loss of the methyl radical to yield a fragment at m/z 144.



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Caption: Predicted EI-MS Fragmentation Pathway for **7-Methylquinolin-8-ol**.

Experimental Protocol: Mass Spectrometry

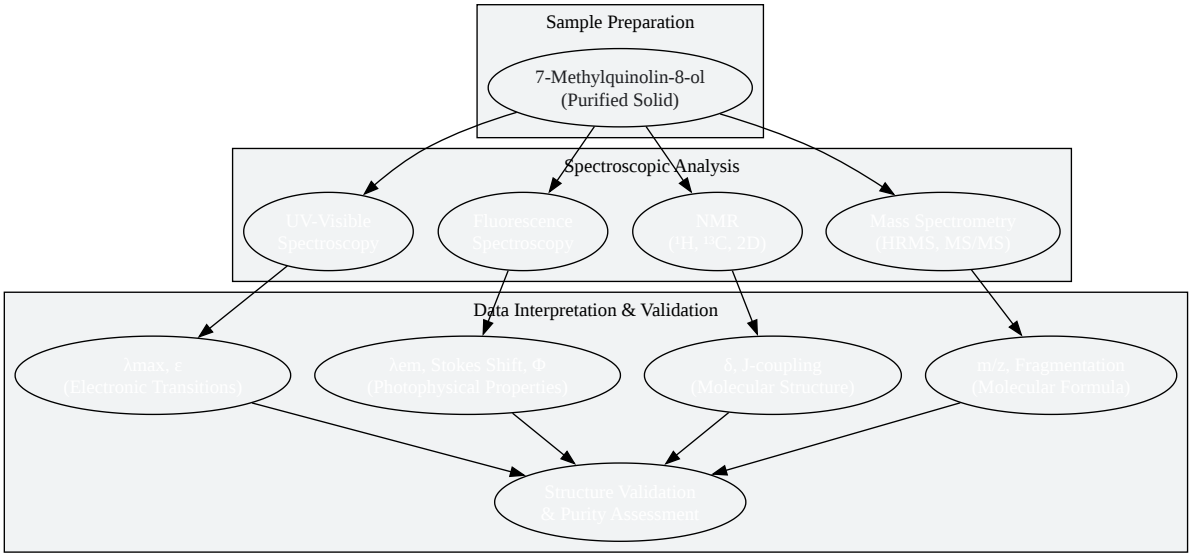
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- Sample Introduction: The sample can be introduced directly via a solids probe (for EI-MS) or dissolved in a suitable solvent like methanol/acetonitrile for electrospray ionization (ESI-MS). [12]
- Ionization: Choose an appropriate ionization method. EI is a hard ionization technique that provides rich fragmentation data, while ESI is a soft technique ideal for determining the molecular weight of the protonated molecule ($[M+H]^+$ at m/z 160).[13]
- Mass Analysis: Use a high-resolution mass analyzer (e.g., Orbitrap or TOF) to obtain accurate mass measurements.
- MS/MS Analysis: To confirm fragmentation pathways, perform tandem mass spectrometry (MS/MS) by selecting the precursor ion (e.g., m/z 159 or 160) and subjecting it to collision-induced dissociation (CID) to generate and analyze its product ions.[13]

Integrated Spectroscopic Workflow

A robust characterization relies on the integration of these techniques. The workflow ensures that the data from each method corroborates the others, leading to a self-validating and trustworthy structural elucidation.

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Caption: Integrated Workflow for Spectroscopic Characterization.

Conclusion

The spectroscopic characterization of **7-Methylquinolin-8-ol** requires a synergistic application of multiple analytical techniques. UV-Visible and Fluorescence spectroscopy reveal its electronic and photophysical properties, which are fundamental to its potential use in sensors and optical materials. NMR spectroscopy provides the definitive map of its atomic connectivity, confirming the regiochemistry of the substituents. Finally, high-resolution mass spectrometry validates its elemental composition and offers insight into its stability and fragmentation.

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Together, these methods provide the comprehensive, high-integrity data required by researchers to confidently utilize this valuable heterocyclic compound in drug discovery and materials development.

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